

A Comprehensive Technical Guide to the Safety and Handling of *tert*-Butoxychlorodiphenylsilane

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Compound of Interest

Compound Name: *tert*-Butoxychlorodiphenylsilane

Cat. No.: B093950

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for ***tert*-Butoxychlorodiphenylsilane** (TBCDPSCI). The information is intended to support laboratory safety procedures and to ensure the well-being of personnel working with this compound. The following sections detail the chemical and physical properties, known hazards, handling and storage procedures, emergency protocols, and waste disposal of TBCDPSCI.

Chemical and Physical Properties

***tert*-Butoxychlorodiphenylsilane** is an organosilicon compound widely used in organic synthesis as a protecting group for alcohols.^[1] Its bulky *tert*-butyl and diphenyl groups provide significant steric hindrance, which imparts notable stability, particularly in acidic conditions.^[1] However, it is sensitive to moisture and will hydrolyze.^[2]

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₉ ClOSi	[3]
Molecular Weight	290.86 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	90 °C @ 0.01 mmHg	[4]
Flash Point	149 °C	[4]
Density	1.057 g/mL at 25 °C	[4]
Solubility	Miscible with most organic solvents. Reacts with water.	[4]
Refractive Index	1.5665-1.5685	[4]

Hazard Identification and Classification

tert-Butoxychlorodiphenylsilane is classified as a hazardous substance. The primary hazards are associated with its corrosivity and reactivity with water. Upon contact with moisture, it hydrolyzes to produce hydrochloric acid (HCl), which is a corrosive and toxic gas.[5]
[6] The acute toxicity of chlorosilanes is largely attributed to the formation of HCl.[7]

Hazard Class	Category	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Flammable Liquids	Category 4	None	Warning	H227: Combustible liquid
Skin Corrosion/Irritation	Category 1B	GHS05	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	GHS05	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	GHS07	Warning	H335: May cause respiratory irritation

Data compiled from multiple Safety Data Sheets. It is important to consult the specific SDS for the product you are using.

Experimental Protocols

Personal Protective Equipment (PPE)

Due to the corrosive nature of **tert-Butoxychlorodiphenylsilane** and its hydrolysis product, hydrochloric acid, appropriate personal protective equipment is mandatory.

PPE Item	Specifications
Eye Protection	Chemical safety goggles and a full-face shield.
Hand Protection	Chemical-resistant gloves are required. While specific breakthrough times for tert-Butoxychlorodiphenylsilane are not readily available, for chlorosilanes in general, butyl rubber or Viton® gloves are recommended. Double gloving may be appropriate for extended operations. Always inspect gloves for tears or punctures before use.
Skin and Body Protection	A flame-retardant lab coat, worn over personal clothing. For larger scale operations or in the event of a spill, a chemical-resistant apron or suit should be worn.
Respiratory Protection	Work should be conducted in a well-ventilated chemical fume hood. If there is a risk of exposure above the occupational exposure limit, a NIOSH-approved respirator with an acid gas cartridge is necessary.

Handling and Storage

- Handling:
 - Always handle **tert-Butoxychlorodiphenylsilane** in a well-ventilated chemical fume hood.[\[3\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[3\]](#)
 - Use non-sparking tools.[\[3\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[3\]](#)
 - Keep away from heat, sparks, and open flames.[\[3\]](#)

- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis from atmospheric moisture.[\[2\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[3\]](#)
 - Keep away from incompatible materials such as water, alcohols, acids, and oxidizing agents.
 - Store in a corrosive-resistant container.[\[3\]](#)

Emergency Procedures

First Aid Measures

Immediate medical attention is required for all exposures.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [3]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3]

Spill and Leak Procedures

For small spills:

- Evacuate the immediate area.
- Wear appropriate PPE as outlined in section 3.1.
- Contain the spill using a non-combustible absorbent material such as vermiculite, sand, or a commercial chlorosilane spill absorbent. Do NOT use water or combustible materials like paper towels.
- Carefully collect the absorbed material into a dry, sealed container.
- Ventilate the area and wash the spill site with a neutralizing agent (see section 4.3) followed by soap and water, collecting the cleaning materials for proper disposal.

For large spills:

- Evacuate the laboratory and alert emergency personnel.
- Close the laboratory doors and post a warning sign.
- Prevent entry to the area until it has been deemed safe by trained professionals.

Quenching and Neutralization Protocol

Unreacted **tert-Butoxychlorodiphenylsilane** and spill residues must be quenched and neutralized before disposal. This should be performed in a chemical fume hood.

- Dilute the **tert-Butoxychlorodiphenylsilane** or the absorbed spill material with an inert, high-boiling point solvent such as toluene or heptane in a reaction flask equipped with a stirrer and an addition funnel.
- Cool the mixture in an ice bath.
- Slowly add a solution of isopropanol to the mixture with vigorous stirring. The reaction is exothermic, so the addition rate should be controlled to maintain a safe temperature.

- Once the addition of isopropanol is complete and the reaction has subsided, slowly add methanol to ensure all the reactive material has been quenched.
- Finally, very slowly and cautiously add water to the reaction mixture to hydrolyze any remaining chlorosilane.
- The resulting mixture can then be neutralized. For acidic solutions resulting from hydrolysis, a weak base such as sodium bicarbonate or soda ash can be slowly added until the pH is neutral.[8]
- The neutralized waste should be collected in a properly labeled waste container for disposal.

Toxicology and Ecotoxicity

Toxicological Data

Specific quantitative toxicological data for **tert-Butoxychlorodiphenylsilane** is not readily available. However, the acute toxicity of chlorosilanes is primarily due to the corrosive effects of the hydrochloric acid formed upon hydrolysis.[7] Inhalation of chlorosilane vapors can cause severe irritation to the respiratory tract, potentially leading to inflammation, edema, and chemical burns.[5][9] Skin and eye contact can result in severe chemical burns.[5][9]

Exposure Route	Effect
Inhalation	Severe irritation of the respiratory tract, coughing, shortness of breath, and potential for pulmonary edema.[9]
Skin	Severe burns and tissue damage.[9]
Eyes	Severe burns, and potential for permanent eye damage.[5]
Ingestion	Severe burns to the gastrointestinal tract.[5]

No specific LD50 or LC50 data for **tert-Butoxychlorodiphenylsilane** was found in the searched literature. The toxicological information is based on the general properties of chlorosilanes.

Ecotoxicity Data

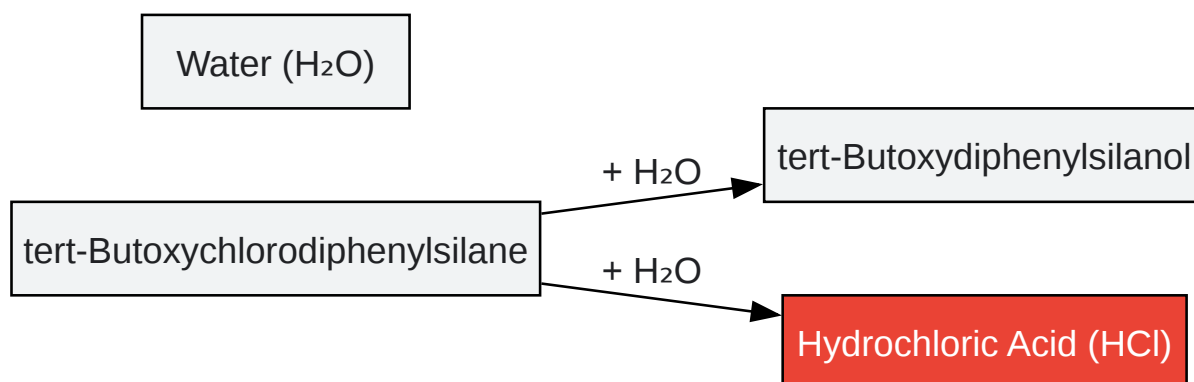
No specific ecotoxicity data for **tert-Butoxychlorodiphenylsilane** was found. Due to its reactivity with water to form hydrochloric acid, spills can lead to a localized decrease in the pH of aquatic environments, which can be harmful to aquatic life.

Disposal Considerations

All waste containing **tert-Butoxychlorodiphenylsilane** must be treated as hazardous waste.

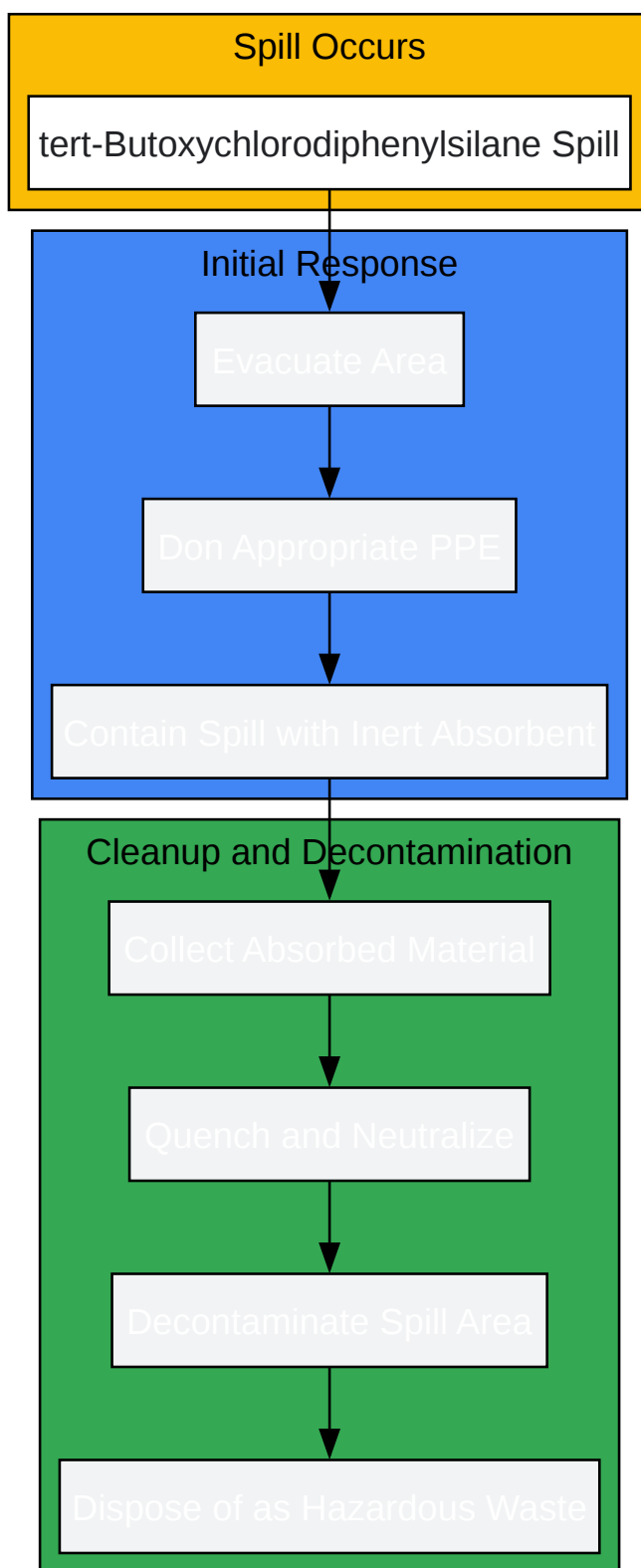
- Quenched and neutralized solutions should be collected in a designated, properly labeled hazardous waste container.
- Contaminated solid materials, such as absorbent pads and used PPE, should be placed in a sealed, labeled container for hazardous waste disposal.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Visualizations



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Caption: Hydrolysis of **tert-Butoxychlorodiphenylsilane**.



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Caption: Workflow for **tert-Butoxychlorodiphenylsilane** spill cleanup.

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